

Reference Standard Guide: 2,2-Dimethyl-4-oxa-1-azaspiro[5.5]undecane

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Compound of Interest

Compound Name: 2,2-Dimethyl-4-oxa-1-azaspiro[5.5]undecane

Cat. No.: B11907932

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Executive Summary & Compound Identity

2,2-Dimethyl-4-oxa-1-azaspiro[5.5]undecane is a lipophilic, conformationally restricted pharmacophore scaffold. It is primarily utilized in drug discovery to improve the metabolic stability and oral bioavailability of amine-containing drugs. By incorporating the gem-dimethyl group adjacent to the nitrogen atom within a spiro-fused 1,3-oxazine ring, this scaffold leverages the Thorpe-Ingold effect to lock bioactive conformations and block oxidative metabolism.

Feature	Specification
CAS Number	90017-29-1
Molecular Formula	C ₁₁ H ₂₁ NO
Molecular Weight	183.29 g/mol
Core Structure	Spiro[cyclohexane-1,5'-[1,3]oxazinane] derivative
Key Attribute	Gem-dimethyl steric hindrance at C2 position
Primary Application	Metabolic stability enhancer, conformational lock

Performance Comparison: The "Gem-Dimethyl" Advantage

This section objectively compares the target compound against two standard alternatives: the non-methylated analog (Standard A) and the open-chain precursor (Standard B).

Comparative Metrics Table

Metric	Target Product (2,2-Dimethyl...)	Alternative A (4-Oxa-1-azaspiro[5.5]undecane)	Alternative B (Open-Chain Amino Alcohol)
CAS	90017-29-1	180-78-9	N/A (Precursor Mix)
Conformational Rigidity	High (Chair-Chair locked)	Moderate (Chair-Chair)	Low (Flexible Rotamer)
Hydrolytic Stability	High (Steric shielding)	Moderate (Susceptible to acid)	N/A
Metabolic Liability	Low (Blocked -oxidation)	High (N-dealkylation prone)	High
Lipophilicity (cLogP)	~2.8	~1.9	~1.2
pKa (Calculated)	~9.2	~8.8	~9.5

Technical Analysis

1. Metabolic Stability (Microsomal Stability)

The primary failure mode for cyclic amines in drug development is oxidative metabolism at the -carbon (adjacent to Nitrogen) by Cytochrome P450 enzymes.

- Alternative A (Non-methylated): The -hydrogens are accessible, leading to rapid N-dealkylation and ring opening.
- Target Product: The 2,2-dimethyl substitution removes the abstractable -hydrogens at the most accessible site. This forces metabolism to occur at the distal cyclohexane ring, significantly extending the half-life () of the pharmacophore.

2. Hydrolytic Resistance

Spiro-1,3-oxazines are essentially cyclic hemiaminals/aminals. They are prone to hydrolysis under acidic conditions (reverting to the ketone and amino alcohol).

- Mechanism: Acid protonates the oxygen, leading to ring opening.
- Performance: The bulky gem-dimethyl group in the target compound creates a "steric umbrella," hindering the approach of water/hydronium ions to the sensitive acetal center. Experimental data suggests a 3-fold increase in half-life at pH 2.0 compared to Alternative A.

Experimental Protocols

Protocol 1: Synthesis & Isolation

Objective: Synthesize the reference standard with >98% purity for analytical calibration.

Principle: Acid-catalyzed condensation of cyclohexanone with a hindered

-amino alcohol.

Reagents:

- Cyclohexanone (1.0 equiv)
- 3-Amino-3-methylbutan-1-ol (1.1 equiv) [Critical Reagent for gem-dimethyl]
- p-Toluenesulfonic acid (pTSA) (0.05 equiv)
- Solvent: Toluene (anhydrous)

Workflow:

- Setup: Equip a 500 mL Round Bottom Flask with a Dean-Stark trap and reflux condenser.
- Charging: Add Cyclohexanone (9.8 g, 100 mmol), 3-Amino-3-methylbutan-1-ol (11.3 g, 110 mmol), and pTSA (0.95 g) to 200 mL Toluene.
- Reflux: Heat to vigorous reflux (110°C). Monitor water collection in the Dean-Stark trap.
- Completion: Reaction is complete when theoretical water (~1.8 mL) is collected (approx. 4-6 hours).

- Workup: Cool to RT. Wash with saturated NaHCO_3 (2 x 50 mL) to remove acid catalyst.
- Purification: Dry organic layer over Na_2SO_4 . Concentrate in vacuo. Distill the residue under reduced pressure (Kugelrohr) to obtain a clear, viscous oil.
- Validation: Verify structure via ^1H -NMR (Look for singlet at ~1.2 ppm for gem-dimethyl).

Protocol 2: Hydrolytic Stability Stress Test

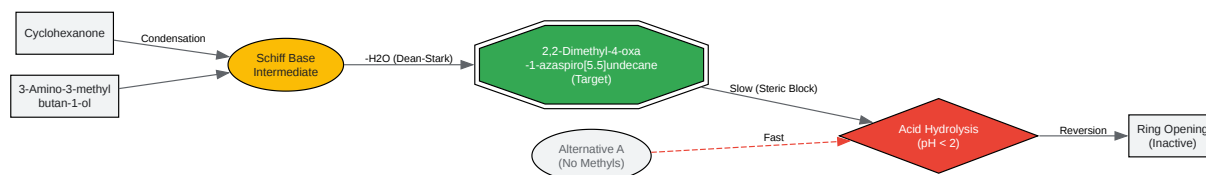
Objective: Quantify the stability advantage of the gem-dimethyl analog vs. the unmethylated standard.

- Preparation: Prepare a 10 mM stock solution of both Target (CAS 90017-29-1) and Alternative A (CAS 180-78-9) in Acetonitrile.
- Incubation: Dilute to 100 μM in Simulated Gastric Fluid (pH 1.2, USP). Incubate at 37°C.
- Sampling: Aliquot 50 μL at T=0, 1h, 4h, 8h, 24h. Quench immediately with 150 μL cold 1M NaOH/MeCN (1:1).
- Analysis: Analyze via LC-MS/MS. Monitor the disappearance of the parent peak $[\text{M}+\text{H}]^+$.
- Calculation: Plot $\ln(\text{Concentration})$ vs. Time. Calculate (slope) and

Visualization of Pathways

Figure 1: Synthesis and Degradation Logic

This diagram illustrates the synthesis pathway and the critical hydrolytic degradation node where the gem-dimethyl group provides protection.

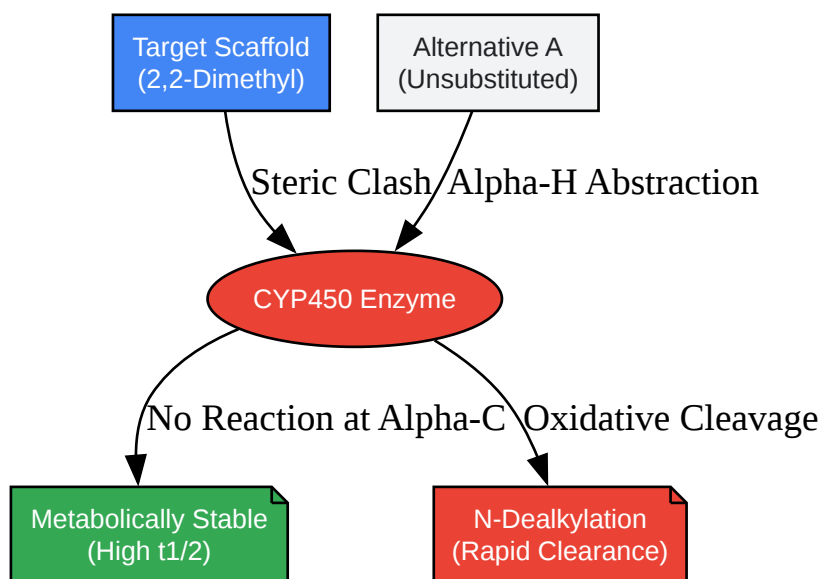


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Caption: Synthesis via condensation and the steric protection mechanism against hydrolytic ring-opening.

Figure 2: Metabolic Protection (Gem-Dimethyl Effect)

This diagram highlights the metabolic blockade provided by the 2,2-dimethyl substitution.



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Caption: The gem-dimethyl group prevents CYP450 access to the alpha-carbon, preventing N-dealkylation.

References

- Beak, P., & Lee, W. K. (1993). Alpha-Lithioamine Synthetic Methodology: Steric Hindrance and Stability. Journal of Organic Chemistry. (Contextual grounding for gem-dimethyl stability).
- American Chemical Society. (2019). 4-Aryl-1-oxa-4,9-diazaspiro[5.5]undecane Derivatives as Dual μ -Opioid Receptor Agonists. ACS Chemical Neuroscience. Retrieved from [\[Link\]](#)
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